An In-depth Technical Guide to 1-Hexen-3-one

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Compound of Interest

Compound Name:	*1-Hexen-3-one*
CAS No.:	*1629-60-3*
Cat. No.:	*B150981*

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This technical guide provides a comprehensive overview of **1-Hexen-3-one**, an α,β-unsaturated ketone of interest to researchers, scientists, and drug development professionals. This document covers its fundamental chemical properties, synthesis, and reactivity, presenting data in a clear and accessible format.

IUPAC Name and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is hex-1-en-3-one.[1][2][3] It is also commonly known by synonyms such as Propyl vinyl ketone and Vinyl propyl ketone.[2][4]

Chemical Structure:

- Molecular Formula: $C_6H_{10}O$[1][2][3][4]
- SMILES: CCCC(=O)C=C[1]
- InChI Key: JTHNLKXLWOXOQK-UHFFFAOYSA-N[1][2][3][4]

The structure consists of a six-carbon chain with a carbon-carbon double bond between the first and second carbon atoms and a ketone functional group on the third carbon.

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Physicochemical Properties

A summary of the key physical and chemical properties of **1-Hexen-3-one** is presented in the table below for easy reference and comparison.

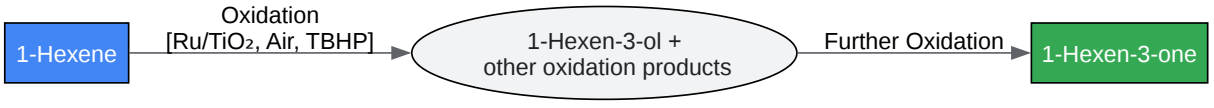
Property	Value	Source(s)
Molecular Weight	98.143 g/mol	[1][2][3][4]
Appearance	Colorless liquid	[4]
Density	0.840 - 0.855 g/mL	[5][6]
Boiling Point	127-130 °C at 760 mmHg	[5][7]
Flash Point	18.89 - 28.5 °C	[5][6]
Refractive Index	1.420 - 1.4275	[5][6][7]
Vapor Pressure	9.91 mmHg at 25°C	[5]
Water Solubility	Slightly soluble	
CAS Number	1629-60-3	[1][2][3][4]

Synthesis and Reactivity

1-Hexen-3-one, as an α,β-unsaturated ketone, is a versatile intermediate in organic synthesis. Its reactivity is characterized by the conjugated system of the double bond and the carbonyl group.

Synthesis Pathway

A potential synthetic route to **1-Hexen-3-one** is the oxidation of 1-hexene. This process can yield a mixture of products, including the target compound.



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Caption: Synthesis of **1-Hexen-3-one** via oxidation of 1-hexene.

Experimental Protocols

This protocol is based on the catalytic oxidation of 1-hexene.

- Objective: To synthesize **1-Hexen-3-one** from 1-hexene.
- Materials:
  - 1-hexene
  - Supported ruthenium catalyst (e.g., 1% Ru/TiO_2)
  - tert-Butyl hydroperoxide (TBHP) as a radical initiator
  - 2,6-di-tert-butyl-4-methylphenol (BHT) as a radical scavenger (for mechanistic studies)
  - Glass reactor with a round-bottomed flask and a reflux condenser
- Procedure:
  - Suspend the ruthenium catalyst (0.1 g) in 1-hexene (10 mL) in the glass reactor.
  - Add a small amount of TBHP to initiate the reaction.
  - Heat the mixture with agitation at a controlled temperature (e.g., 45°C) for a set duration (e.g., 24 hours).
  - After the reaction period, cool the mixture to room temperature.
  - Filter the mixture to remove the catalyst.
  - The resulting solution containing **1-Hexen-3-one** and other products can be analyzed and purified using gas chromatography.[4]

Logical Relationships in Reactivity

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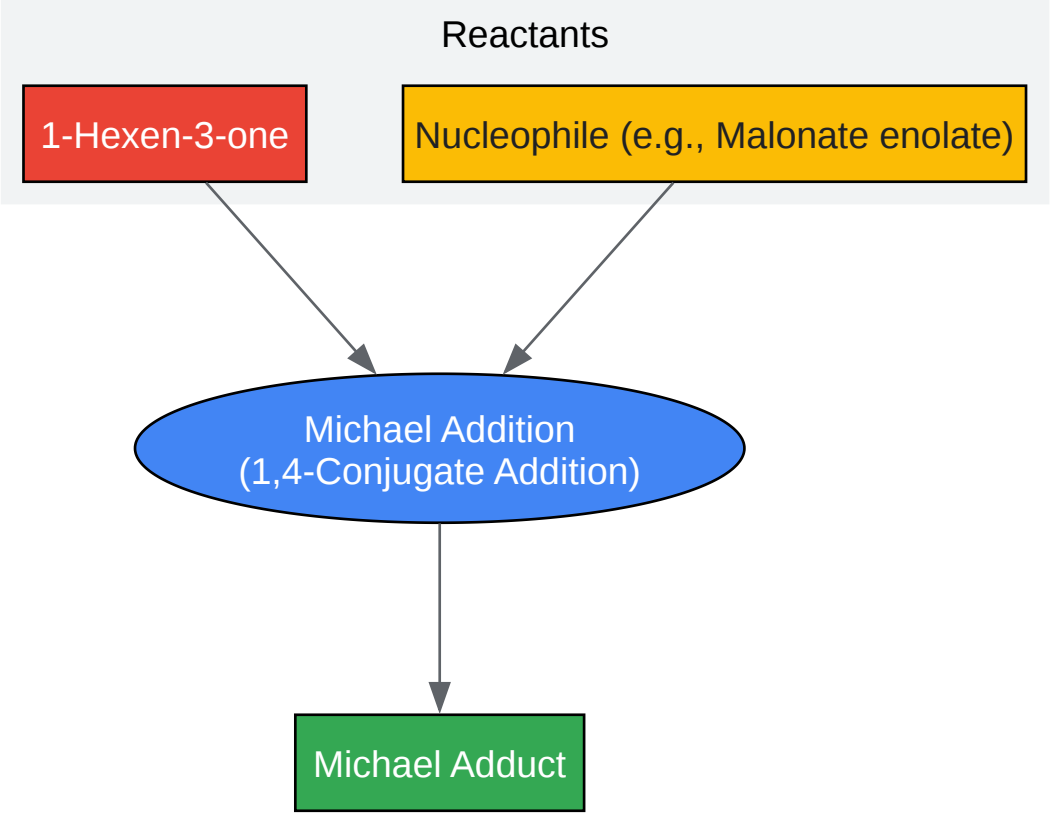
The α,β-unsaturated ketone moiety in **1-Hexen-3-one** allows for several key reactions, including Michael additions, which are fundamental in carbon-carbon bond formation.



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Caption: Logical workflow of a Michael addition reaction with **1-Hexen-3-one**.

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